

efficacy of Fluindapyr and phenamacril mixture on rice disease

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Fluindapyr

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Phenamacril-Based Mixtures with Supporting Data

The following table summarizes two phenamacril-based mixtures for which published experimental data on rice disease control is available.

Fungicide Mixture	Target Rice Disease	Pathogen(s)	Key Efficacy Data	Reference
Phenamacril + Ipconazole (2:1 ratio)	Bakanae disease	<i>Fusarium fujikuroi</i>	• 100% disease control in greenhouse tests at 6 g a.i./100 kg seeds. • Synergistic inhibition of mycelial growth [1]. [1]	
Phenamacril + Fludioxonil (6% FS formulation)	Bakanae disease & Seedling rot disease	<i>Fusarium moniliforme Sheldon</i> & <i>Curvularia lunata</i>	• Control effect on bakanae disease exceeded 84.83% . • Highest yield increase of 30.48% in multi-region field trials [2]. [2]	

Detailed Experimental Protocols

For researchers looking to replicate or evaluate these studies, here are the key methodological details.

For Phenamacril + Ipconazole Mixture [1]

- **Antifungal Activity Assay:** Evaluated using the **mycelial growth inhibition method** on PDA medium amended with fungicides. EC50 values were calculated.
- **Synergy Testing:** Mycelial growth inhibition was tested with single fungicides and a 2:1 mixture to identify synergistic, additive, or antagonistic effects.
- **Greenhouse Efficacy:** Treated rice seeds were planted in soil inoculated with *F. fujikuroi*. Disease control percentage was assessed.

For 6% Phenamacril · Fludioxonil FS Formulation [2]

- **In Vitro Antifungal Activity:** Used the **hyphal growth method** on PDA plates. Growth inhibition percentage was calculated.
- **Formulation Development:** The 6% FS (Flowable Concentrate for Seed treatment) was prepared via a **wet sand grinding method** with orthogonal tests to determine the optimal formula.
- **Field Trials:** Coated seeds were tested in **five different regions** in the Yangtze River Basin. Control effects and yield increases were recorded and compared to a control agent.

Important Considerations for Fluindapyr

Although a direct mixture with phenamacril for rice is not documented, **fluindapyr** is a relevant SDHI fungicide.

- **Registered Uses:** **Fluindapyr** is registered for use on crops like soybeans, corn, and cotton for controlling rusts, leaf spots, and powdery mildew [3] [4].
- **Environmental Profile:** **Fluindapyr** is classified as **persistent** in soil (laboratory DT₅₀ 244 days) and has a high potential for bioaccumulation (Log P = 4.12) [4].

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